

(6-Amino-3-Pyridinyl)Methanol molecular weight and formula

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Compound of Interest

Compound Name: (6-Amino-3-Pyridinyl)Methanol

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An In-depth Technical Guide on (6-Amino-3-Pyridinyl)Methanol

This technical guide provides a comprehensive overview of **(6-Amino-3-Pyridinyl)Methanol**, a versatile pyridine derivative crucial in chemical research and drug development. It serves as a key intermediate and building block for more complex molecules, particularly in the synthesis of targeted small molecule inhibitors.^[1] This document details its molecular properties, experimental protocols for its synthesis and characterization, and visual representations of its chemical reactivity and synthesis workflow.

Molecular Data

The fundamental molecular and physical properties of **(6-Amino-3-Pyridinyl)Methanol** are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	[1] [2]
Molecular Weight	124.14 g/mol	[1] [2] [3]
IUPAC Name	(6-aminopyridin-3-yl)methanol	[2]
CAS Number	113293-71-3	[1] [2] [4]
SMILES	<chem>NC1=NC=C(CO)C=C1</chem>	[2]
InChI Key	TXPRFSOGPYITOT-UHFFFAOYSA-N	[1]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **(6-Amino-3-Pyridinyl)Methanol** are critical for its application in research.

Synthesis Protocol

A common method for the synthesis of **(6-Amino-3-Pyridinyl)Methanol** involves the reduction of an ester derivative of 6-aminonicotinic acid.[\[4\]](#)

Step 1: Esterification of 6-Aminonicotinic Acid

- Slowly add concentrated sulfuric acid (0.95 mL, 17.2 mmol) to a solution of 6-aminonicotinic acid (5.0 g, 34.4 mmol) in ethanol (50 mL).[\[4\]](#)
- Heat the reaction mixture to reflux and maintain for 16 hours.[\[4\]](#)
- After completion, carefully pour the mixture into a concentrated aqueous solution of Na₂CO₃ for neutralization.[\[4\]](#)
- Extract the aqueous phase three times with ethyl acetate (EtOAc).[\[4\]](#)
- Combine the organic layers, wash with saturated brine, dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.[\[4\]](#)

Step 2: Reduction to **(6-Amino-3-Pyridinyl)Methanol**

- Dissolve the concentrated residue from the previous step in anhydrous tetrahydrofuran (THF) (25 mL).[4]
- Slowly add lithium aluminium hydride (2.68 g, 68.6 mmol) at -60 °C.[4]
- Gradually warm the reaction mixture to 0 °C, and then heat to reflux for 1 hour.[4]
- Cool the reaction to room temperature and quench by the addition of water (1.5 mL) followed by 5N aqueous NaOH (1.5 mL).[4]
- Remove the precipitate by filtration and concentrate the filtrate under reduced pressure.[4]

Step 3: Purification

- Purify the resulting residue using flash column chromatography with an eluent of EtOAc/MeOH (95:5) to yield the final product, **(6-Amino-3-Pyridinyl)Methanol**.[4]

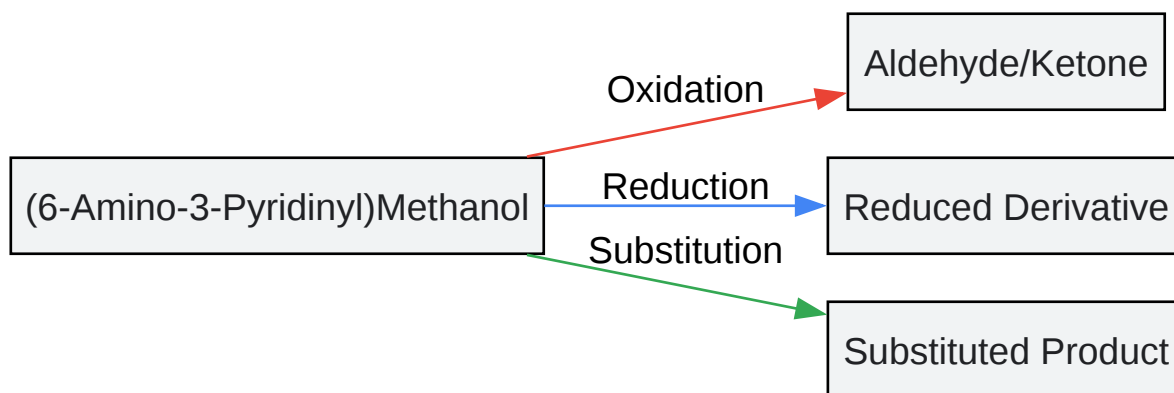
Characterization Protocols

To confirm the identity and purity of the synthesized **(6-Amino-3-Pyridinyl)Methanol**, the following analytical techniques are employed:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR spectra are used to confirm the molecular structure. In a DMSO- d_6 solvent, the aromatic protons of the pyridine ring typically appear in the δ 6.5–8.5 ppm range.[1] The structure of the product can be confirmed by ^1H NMR and mass spectrometry.[4] For example, ^1H NMR (400 MHz, d_6 -DMSO) shows peaks at δ = 7.82, 7.32, 6.40, 5.77, and 4.27 ppm.[4]
- Fourier-Transform Infrared (FT-IR) Spectroscopy: FT-IR is used to identify the key functional groups. Characteristic peaks are expected around 3350 cm^{-1} for the N-H stretch of the amino group and around 1050 cm^{-1} for the C-O stretch of the hydroxyl group.[1]
- Mass Spectrometry (MS): High-resolution mass spectrometry, such as Electrospray Ionization (ESI-MS), is used to confirm the molecular weight. The expected molecular ion peak $[\text{M}+\text{H}]^+$ would be at m/z 125.[1][4]

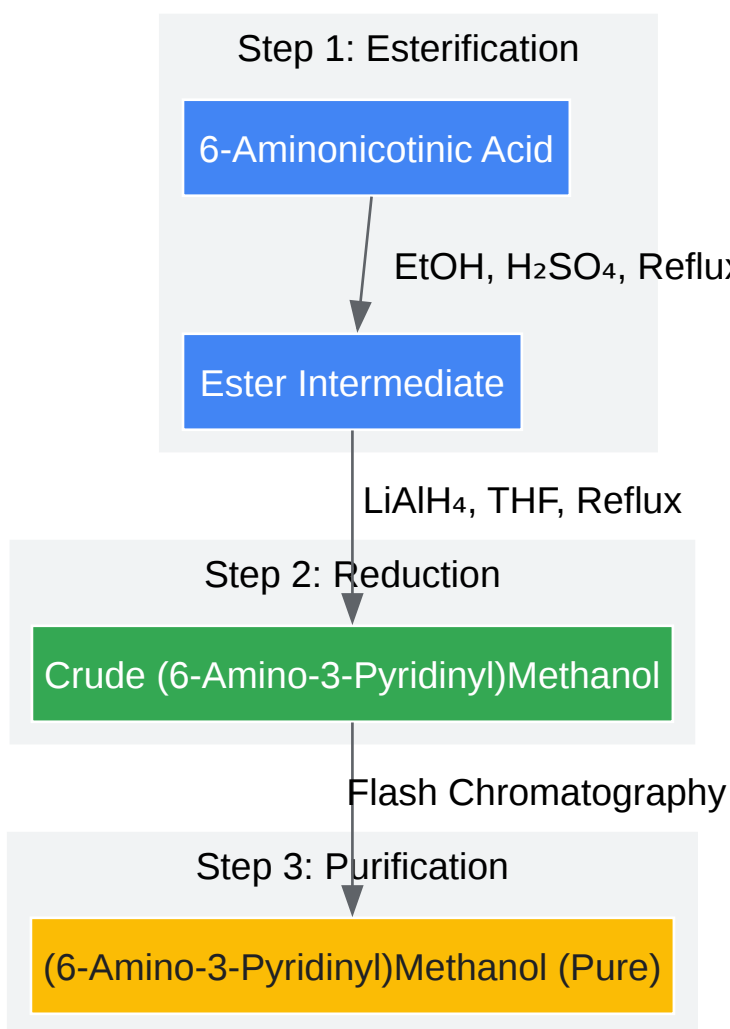
Visualizations

The following diagrams illustrate the chemical reactivity and synthesis pathway of **(6-Amino-3-Pyridinyl)Methanol**.



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Chemical reactions of **(6-Amino-3-Pyridinyl)Methanol**.



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Workflow for the synthesis of **(6-Amino-3-Pyridinyl)Methanol**.

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